

Technical Guide: 1-(propan-2-yl)-1H-imidazole-2-thiol

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Compound of Interest

Compound Name: 1-(propan-2-yl)-1H-imidazole-2-thiol

Cat. No.: B1281509

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CAS Number: 61640-26-4^[1]

This technical guide provides a comprehensive overview of **1-(propan-2-yl)-1H-imidazole-2-thiol**, including its chemical properties, a general synthesis protocol, and a discussion of its potential biological activities based on related imidazole-2-thiol derivatives. Due to the limited availability of specific experimental data for this compound in publicly accessible literature, this guide focuses on established principles and data from analogous structures to provide a predictive and informative resource for researchers, scientists, and drug development professionals.

Compound Identification and Properties

Chemical Name: **1-(propan-2-yl)-1H-imidazole-2-thiol**

Synonyms: 1-isopropyl-1H-imidazole-2-thiol

Molecular Formula: C₆H₁₀N₂S

Molecular Weight: 142.22 g/mol

Property	Value	Source
CAS Number	61640-26-4	[1]
Molecular Formula	C ₆ H ₁₀ N ₂ S	Inferred
Molecular Weight	142.22 g/mol	[1]
Appearance	White to off-white solid (Predicted)	Inferred
Solubility	Soluble in organic solvents like ethanol, DMF, and DMSO (Predicted)	Inferred

General Synthesis Protocol

A specific, detailed experimental protocol for the synthesis of **1-(propan-2-yl)-1H-imidazole-2-thiol** is not readily available in the cited literature. However, a general and widely applicable method for the synthesis of 1-substituted-1H-imidazole-2-thiols involves the reaction of a primary amine with an α -haloketone or α -hydroxyketone, followed by cyclization with a thiocyanating agent.

A plausible synthetic route is the reaction of 2-aminopropan-1-ol with potassium thiocyanate in the presence of an acid catalyst, followed by cyclization. Another common method involves the reaction of an N-substituted aminoacetaldehyde dimethyl acetal with an isothiocyanate.

General Experimental Protocol for 1-Substituted-1H-imidazole-2-thiols:

- **Formation of the Intermediate:** A solution of the corresponding α -amino ketone or its precursor (e.g., from the reaction of a primary amine with an α -haloketone) is prepared in a suitable solvent such as ethanol or a mixture of ethanol and water.
- **Thiocyanation and Cyclization:** Potassium thiocyanate or ammonium thiocyanate is added to the solution. The reaction mixture is then acidified, typically with hydrochloric acid, and heated to reflux for several hours.
- **Work-up and Purification:** After cooling, the reaction mixture is neutralized with a base (e.g., sodium bicarbonate or ammonium hydroxide) to precipitate the crude product. The solid is

collected by filtration, washed with water, and dried. Purification is typically achieved by recrystallization from a suitable solvent like ethanol or by column chromatography on silica gel.

The progress of the reaction can be monitored by thin-layer chromatography (TLC). Characterization of the final product would be performed using spectroscopic methods such as ^1H NMR, ^{13}C NMR, and mass spectrometry.

Potential Biological Activities

While specific biological data for **1-(propan-2-yl)-1H-imidazole-2-thiol** are not available, the imidazole-2-thiol scaffold is a well-known pharmacophore present in numerous biologically active compounds.[2] Research on various substituted imidazole-2-thiols has revealed a broad spectrum of pharmacological activities.

Antimicrobial Activity: Many imidazole-2-thiol derivatives have demonstrated potent antibacterial and antifungal properties.[2] These compounds are of interest in the development of new antimicrobial agents to combat resistant pathogens.

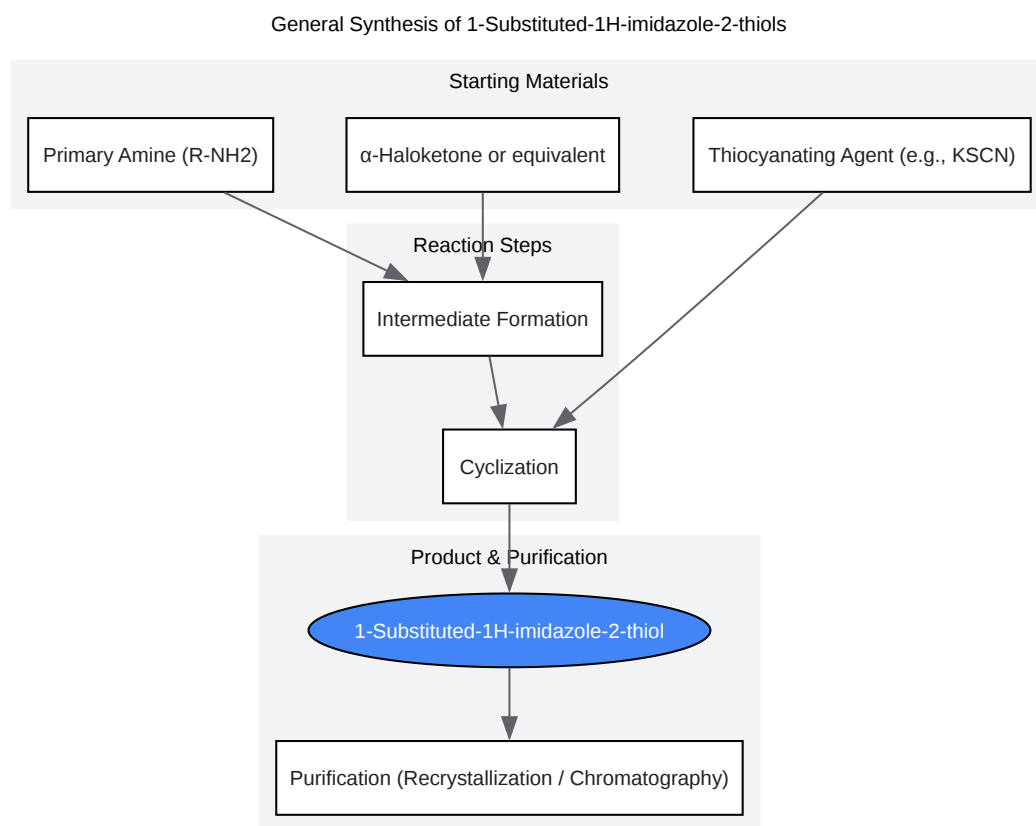
Antiprotozoal Activity: Certain derivatives have shown significant activity against various protozoa, suggesting potential applications in treating parasitic infections.

Other Potential Activities: The imidazole core is present in drugs with a wide range of therapeutic uses, including anti-inflammatory, anticancer, and antiviral agents.[2] Therefore, it is plausible that **1-(propan-2-yl)-1H-imidazole-2-thiol** could exhibit one or more of these activities, warranting further investigation.

Visualizations

General Synthesis Workflow

The following diagram illustrates a general workflow for the synthesis of 1-substituted-1H-imidazole-2-thiols.

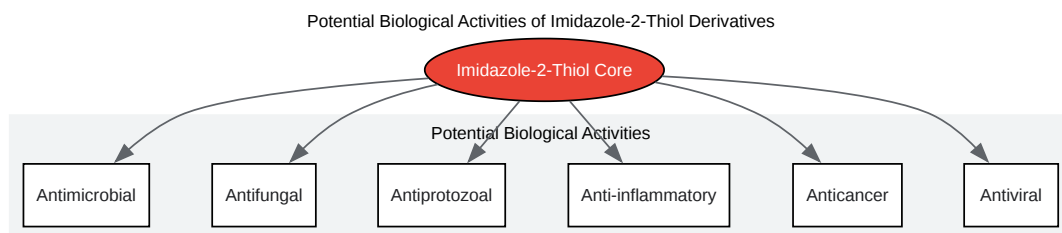


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Caption: General workflow for the synthesis of 1-substituted-1H-imidazole-2-thiols.

Potential Biological Roles

This diagram illustrates the potential biological activities of the imidazole-2-thiol class of compounds, which may be applicable to **1-(propan-2-yl)-1H-imidazole-2-thiol**.



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Caption: Potential biological roles of the imidazole-2-thiol scaffold.

Conclusion

1-(propan-2-yl)-1H-imidazole-2-thiol, identified by CAS number 61640-26-4, is a member of the pharmacologically significant imidazole-2-thiol family. While specific experimental data for this compound are scarce, its structural similarity to other well-studied derivatives suggests a high potential for various biological activities, particularly as an antimicrobial agent. The general synthetic protocols for this class of compounds are well-established. Further research is warranted to elucidate the specific properties and therapeutic potential of **1-(propan-2-yl)-1H-imidazole-2-thiol**. This guide serves as a foundational resource to stimulate and inform future investigations into this promising compound.

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References

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